

# Formetanate Hydrochloride: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: *Formetanate*

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**Formetanate** hydrochloride is a carbamate insecticide and acaricide known for its efficacy against a range of agricultural pests.<sup>[1]</sup> Its mode of action involves the inhibition of the enzyme acetylcholinesterase, which is critical for nerve function.<sup>[2][3]</sup> This technical guide provides an in-depth analysis of the physical and chemical properties of **Formetanate** HCl, complete with experimental methodologies and visual representations of its metabolic breakdown.

## Core Physicochemical Data

The following tables summarize the key quantitative physical and chemical properties of **Formetanate** hydrochloride, providing a comprehensive reference for laboratory and development settings.

## General and Physical Properties

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	257.72 g/mol	[4][5]
Appearance	White to yellowish crystalline solid or powder with a faint odor.	[5][6][7]
Melting Point	Decomposes in the range of 191.2 °C to 202 °C.	[7][8][9][10][11]
Density	Approximately 1.09 - 1.36 g/cm <sup>3</sup>	[9][10]
Vapor Pressure	1.6 x 10 <sup>-6</sup> Pa (at 25 °C)	[9][10]
pKa	8.0 - 8.1	[8][9][10][12][13]
LogP (Octanol/Water Partition Coefficient)	-0.0014 to <0.002	[8][13][14]

## Solubility Data

Solvent	Solubility	Temperature	References
Water	82.2 g/100 mL / 822,000 mg/L	25 °C	[9][10][12][15]
Methanol	28.3 g/100 mL / 283,000 mg/L	20 °C	[8][13][14]
Dichloromethane	0.03 g/100 mL / 303 mg/L	20 °C	[8][13][14]
Acetone	0.007 g/100 mL	20 °C	[8]
Toluene	0.001 g/100 mL / 10 mg/L	20 °C	[8][13][14]
Ethyl Acetate	0.0001 g/100 mL	20 °C	[8]
n-Hexane	<0.00005 g/100 mL / 5 mg/L	20 °C	[8][13][14]
DMSO	Slightly soluble	Not Specified	[9][12]

## Spectral Data

Spectral Type	Wavelength ( $\lambda_{\text{max}}$ ) and Molar Absorptivity ( $\epsilon$ )	pH
UV-Vis	208 nm ( $\epsilon = 21400 \text{ L mol}^{-1} \text{ cm}^{-1}$ ), 251 nm ( $\epsilon = 16400 \text{ L mol}^{-1} \text{ cm}^{-1}$ )	7
	208 nm ( $\epsilon = 21500 \text{ L mol}^{-1} \text{ cm}^{-1}$ ), 250 nm ( $\epsilon = 16400 \text{ L mol}^{-1} \text{ cm}^{-1}$ )	1.2
	238 nm ( $\epsilon = 21800 \text{ L mol}^{-1} \text{ cm}^{-1}$ ), 265 nm ( $\epsilon = 11000 \text{ L mol}^{-1} \text{ cm}^{-1}$ ), 295 nm ( $\epsilon = 6670 \text{ L mol}^{-1} \text{ cm}^{-1}$ )	13.1

## Experimental Protocols

Detailed methodologies are crucial for the accurate determination and verification of physicochemical properties. Below are summaries of experimental protocols used for the analysis of **Formetanate** HCl.

### Determination of Formetanate Hydrochloride Residues by LC-MS/MS

This method is designed for the quantification of **Formetanate** HCl in agricultural products.[\[16\]](#)[\[17\]](#)

- **Extraction:** The sample is homogenized and **Formetanate** HCl is extracted using acetonitrile. The stability of **Formetanate** HCl in acetonitrile makes it a suitable extraction solvent.[\[16\]](#)[\[17\]](#)
- **Purification:** The crude extract undergoes a cleanup procedure to remove interfering substances. This is achieved using a combination of ethylenediamine-N-propyl silylation silica gel and graphite carbon mini columns.[\[16\]](#)[\[17\]](#)
- **Quantification:** The purified sample solution is analyzed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Quantification is performed using an external solvent calibration curve.[\[16\]](#)[\[17\]](#) The limit of quantitation for this method has been reported to be 0.01 mg/kg.[\[16\]](#)[\[17\]](#)

### Analysis of Formetanate Hydrochloride by High-Performance Liquid Chromatography (HPLC)

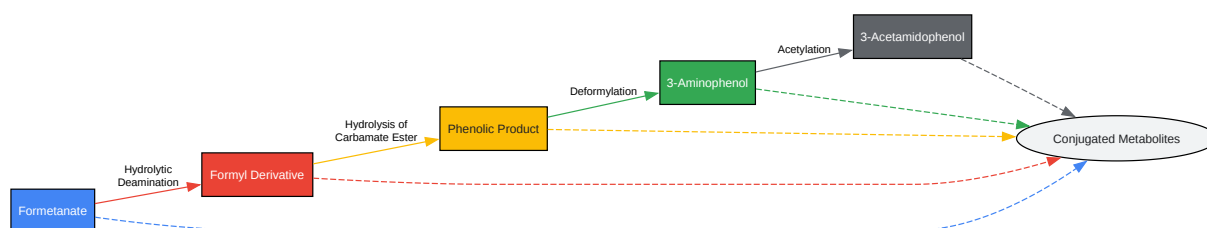
This method outlines the determination of **Formetanate** HCl in strawberries.

- **Instrumentation:** A high-performance liquid chromatograph equipped with a UV detector set at a wavelength of 254 nm, an injector with a 25-μL loop, a pump system, and an integrator is used.[\[18\]](#)
- **Chromatographic Separation:** Separation is achieved using a Lichrospher 100 RP-8 column (5 μm, 250 × 4.6 mm).[\[18\]](#)

- Mobile Phase: The mobile phase consists of a mixture of basic buffer and acetonitrile (70:30) at a flow rate of 1.0 mL/min at room temperature.[18]
- Quantification: The concentration of **Formetanate** HCl is determined by comparing the peak area of the sample to that of a standard of known concentration.[18]

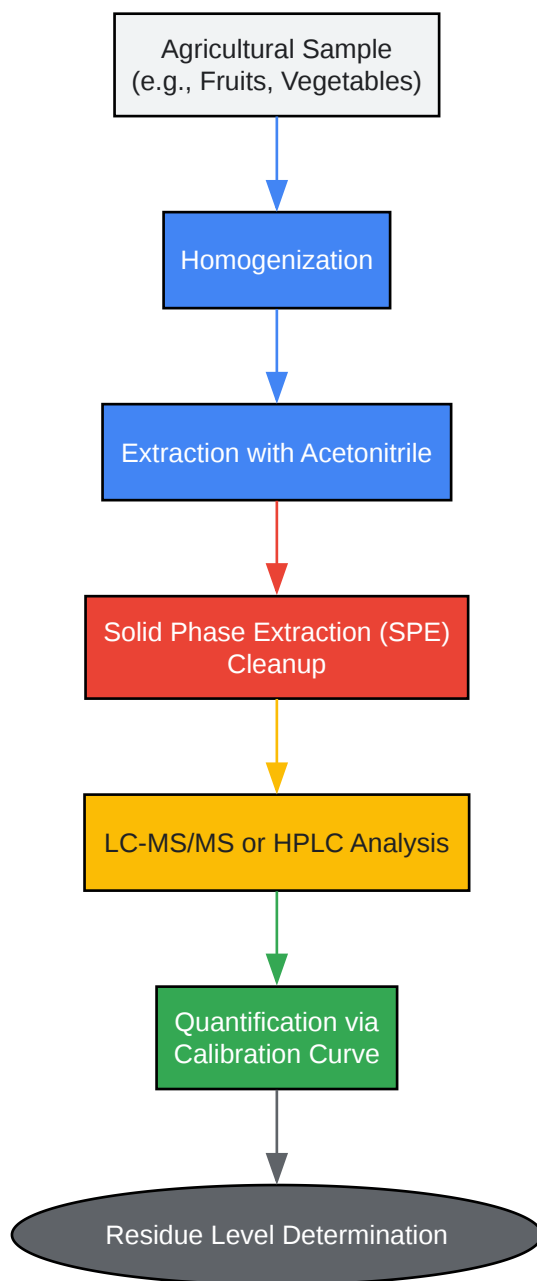
## Visualizing Molecular Interactions and Processes

Diagrams are essential tools for illustrating complex biological and chemical processes. The following diagrams, generated using Graphviz (DOT language), depict the metabolic pathway of **Formetanate** and a typical analytical workflow.



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Caption: Metabolic pathway of **Formetanate**.



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